

# Personal protective equipment for handling N-(6-Chloropyridazin-3-yl)acetamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-(6-Chloropyridazin-3-yl)acetamide

Cat. No.: B111940

[Get Quote](#)

## Essential Safety and Handling Guide for N-(6-Chloropyridazin-3-yl)acetamide

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(6-Chloropyridazin-3-yl)acetamide** (CAS No. 14959-31-0) was not readily available in the conducted searches. The following guidance is based on general laboratory safety principles and data from structurally similar compounds. It is imperative to handle this chemical with a high degree of caution, assuming it may have hazardous properties. All laboratory personnel must be trained in safe handling procedures before working with this substance.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-(6-Chloropyridazin-3-yl)acetamide**.

## Quantitative Data Summary

Due to the lack of a specific SDS, a comprehensive quantitative data table cannot be provided. However, some predicted and known properties are summarized below.

Property	Value	Source
Molecular Formula	C6H6ClN3O	
Molecular Weight	171.58 g/mol	
Melting Point	250 °C (decomposes)	
Boiling Point	461.8 ± 30.0 °C (Predicted)	
Flash Point	233.1 °C	
Density	1.419 ± 0.06 g/cm <sup>3</sup> (Predicted)	

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **N-(6-Chloropyridazin-3-yl)acetamide** is crucial to ensure laboratory safety. The following step-by-step procedures should be followed.

### Receiving and Inspection

- **Verification:** Upon receipt, verify that the container is correctly labeled as **N-(6-Chloropyridazin-3-yl)acetamide** and that the CAS number (14959-31-0) matches.
- **Container Integrity:** Inspect the packaging for any signs of damage or leaks. If the container is compromised, handle it as a spill and implement emergency procedures.
- **Documentation:** Log the chemical in your laboratory's inventory system, noting the date of receipt and the assigned storage location.

### Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- **Ventilation:** All handling of **N-(6-Chloropyridazin-3-yl)acetamide**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure. An exhaust/ventilator system should be available.

- **Safety Stations:** Ensure that a safety shower and an eyewash station are readily accessible and in good working order.

**Personal Protective Equipment (PPE):** The selection of PPE is critical for minimizing exposure. The following PPE is mandatory when handling this compound:

- **Eye and Face Protection:** Wear chemical safety goggles that provide a tight seal or a face shield in combination with goggles. Standard safety glasses are not sufficient.
- **Hand Protection:** Use chemically resistant gloves. Nitrile gloves are a good initial choice, but it is advisable to check the manufacturer's glove compatibility data for pyridazine and acetamide compounds. Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contamination.
- **Body Protection:** A long-sleeved laboratory coat is required. For procedures with a higher risk of splashes or spills, consider a chemically resistant apron or a disposable suit.
- **Footwear:** Wear closed-toe shoes made of a non-absorbent material.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator (e.g., an N95 respirator for particulates) should be used.

## Handling and Experimental Procedures

- **Avoid Contamination:** Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- **Minimize Dust:** Handle the solid material carefully to avoid generating dust.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, before leaving the laboratory, and before breaks.
- **Transport:** When moving the chemical within the laboratory, use a secondary container to prevent spills in case the primary container breaks.

## Storage

- **Container:** Store in a tightly closed, original container.

- Location: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.
- Access: Store in a locked cabinet or an area accessible only to authorized personnel.

## Spill and Emergency Procedures

- Small Spills (Solid):
  - Evacuate non-essential personnel from the immediate area.
  - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
  - Place the spilled material into a labeled, sealed container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.
- Large Spills:
  - Evacuate the laboratory immediately and alert others in the vicinity.
  - Contact your institution's emergency response team.
  - Prevent entry into the affected area until it has been deemed safe by professionals.
- First Aid:
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
  - Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
  - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

## Disposal Plan

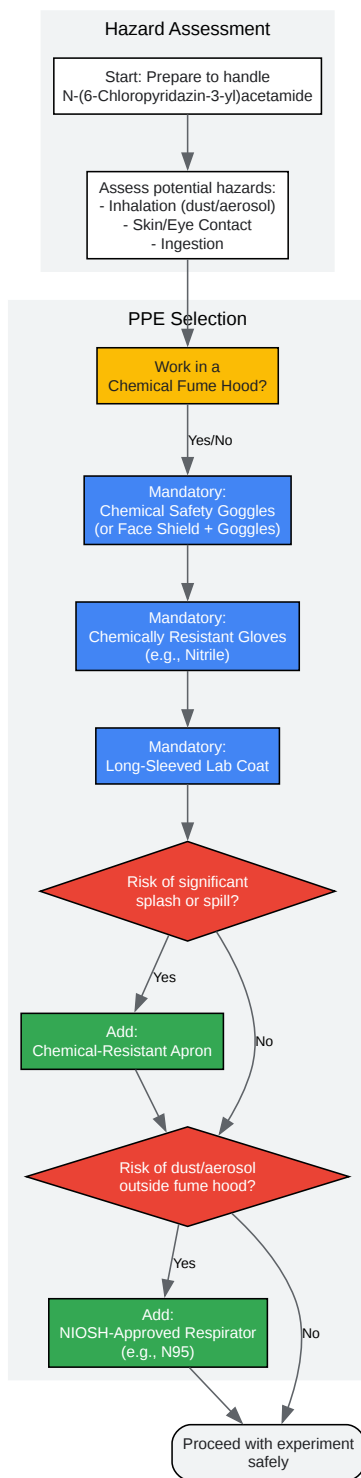
All waste containing **N-(6-Chloropyridazin-3-yl)acetamide** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
  - Collect all waste, including excess chemical, contaminated consumables (e.g., pipette tips, paper towels), and used PPE, in a designated and clearly labeled hazardous waste container.
  - Do not mix this waste with other waste streams unless compatibility has been confirmed.
- Container Management:
  - Keep the waste container securely closed when not in use.
  - Store the waste container in a designated, well-ventilated area away from incompatible materials.
- Disposal:
  - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.
  - Do not dispose of this chemical down the drain or in the regular trash.

## Visual Workflow for PPE Selection

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling **N-(6-Chloropyridazin-3-yl)acetamide**.

## PPE Selection Workflow for N-(6-Chloropyridazin-3-yl)acetamide

[Click to download full resolution via product page](#)Caption: PPE selection workflow for handling **N-(6-Chloropyridazin-3-yl)acetamide**.

- To cite this document: BenchChem. [Personal protective equipment for handling N-(6-Chloropyridazin-3-yl)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b111940#personal-protective-equipment-for-handling-n-6-chloropyridazin-3-yl-acetamide\]](https://www.benchchem.com/product/b111940#personal-protective-equipment-for-handling-n-6-chloropyridazin-3-yl-acetamide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)